

Technical Whitepaper: Physicochemical Profiling of MPTS Dye

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *8-methoxypyrene-1,3,6-trisulfonic Acid*
CAS No.: *121879-12-7*
Cat. No.: *B1225076*

[Get Quote](#)

Executive Summary

MPTS (**8-Methoxypyrene-1,3,6-trisulfonic acid**) is a highly water-soluble, photostable pyrene derivative utilized primarily as a fluid-phase fluorescent marker and a probe for cationic species. Unlike its structural analog HPTS (Pyranine), MPTS possesses a methoxy group that renders its fluorescence pH-independent across physiological ranges.

This guide analyzes the critical relationship between MPTS's molecular weight (538.41 g/mol) and its trivalent anionic character (-3 charge). These two attributes drive its utility in liposomal leakage assays, cationic surfactant quantification, and membrane permeability studies, where high charge density prevents passive diffusion across lipid bilayers.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

Understanding the exact chemical nature of MPTS is prerequisite to experimental design, particularly when calculating osmolarity for liposomal encapsulation or stoichiometry for

quenching assays.

Molecular Specifications

MPTS is most commonly supplied as a trisodium salt.^[1] Researchers must account for the sodium counterions when preparing molar solutions.

Property	Specification
Chemical Name	8-Methoxypyrene-1,3,6-trisulfonic acid, trisodium salt
Common Acronyms	MPTS, PTS1
CAS Number	82962-86-5
Molecular Formula	
Molecular Weight	538.41 g/mol
Exact Mass (Anion)	~469.4 g/mol (excluding Na ⁺)
Solubility	High (>100 mM in); Soluble in DMSO, DMF

The Anionic Character (Charge Density)

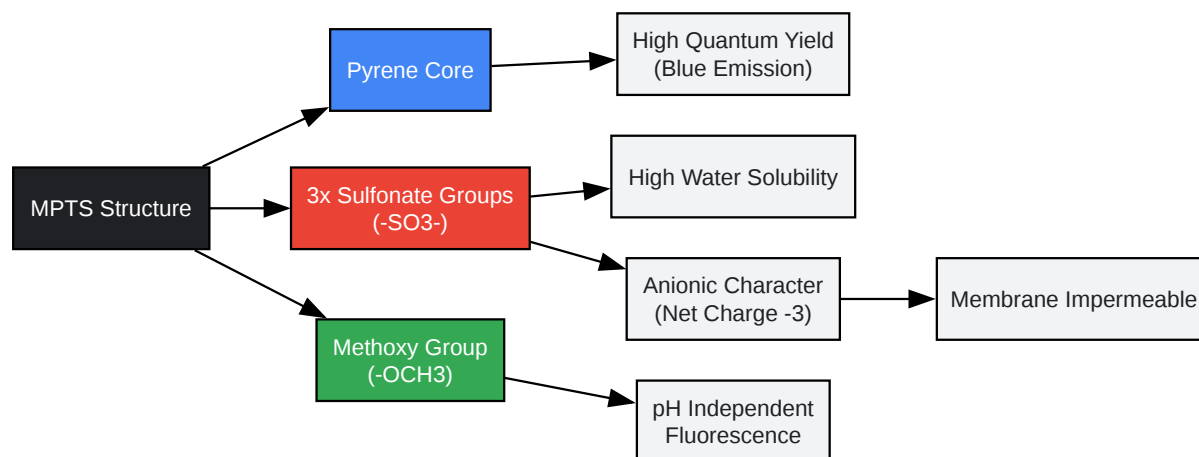
The "anionic character" of MPTS is defined by three sulfonate groups (

) at positions 1, 3, and 6 of the pyrene ring.

- Net Charge: -3 (at pH > 1).^[2]
- pKa of Sulfonates: < 1.0 (Permanently ionized at physiological pH).
- Implication: The high negative charge density prevents MPTS from crossing biological membranes or lipid bilayers passively. It is strictly a fluid-phase marker.
- Electrostatics: MPTS exhibits strong electrostatic attraction to cationic species (e.g., cationic lipids, surfactants like CTAB, and quenchers like methyl viologen).

Structural Logic Diagram

The following diagram illustrates how specific structural moieties dictate the functional properties of MPTS.



[Click to download full resolution via product page](#)

Figure 1: Structural-Functional relationship of MPTS.[3] The methoxy group confers pH stability, distinguishing it from HPTS.

Photophysical Profile

MPTS emits in the blue region of the spectrum. Its photostability makes it superior to fluorescein for long-duration assays.

- Excitation Max (): 404 nm (Secondary peak ~350-370 nm)
- Emission Max (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">): 431 nm[1]
- Stokes Shift: ~27 nm (Small shift requires precise filter sets to avoid crosstalk)

- Quantum Yield: High (>0.9 in aqueous solution)

Critical Contrast - MPTS vs. HPTS:

- HPTS (Pyranine): Contains a hydroxyl group (
). Fluorescence is highly pH-dependent (
). Used for intracellular pH sensing.[2]
- MPTS: Contains a methoxy group (
).[3] Fluorescence is pH-independent. Used when signal stability is required regardless of environmental pH changes (e.g., in acidic lysosomes or during buffer titrations).

Mechanistic Applications & Protocols

Cationic Surfactant/Quencher Assays

Due to its -3 charge, MPTS forms ground-state non-fluorescent complexes with cationic quenchers (e.g., Methyl Viologen, DPX, or cationic surfactants like CTAB). This interaction is purely electrostatic.

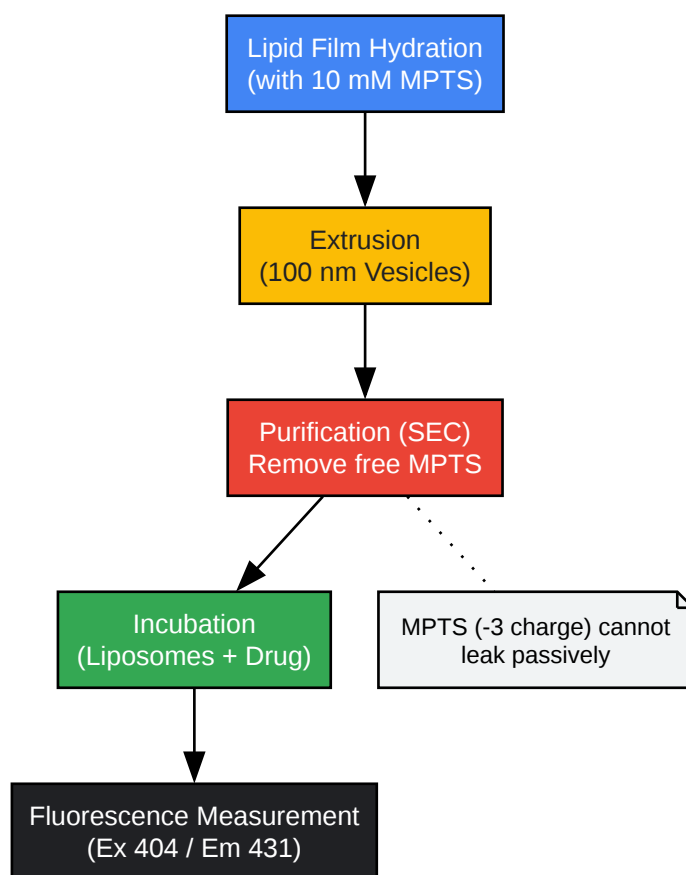
Mechanism:

Protocol: Liposome Leakage Assay

This protocol uses MPTS as an entrapped marker to detect membrane destabilization. Because MPTS is membrane-impermeable, any fluorescence detected outside the liposome indicates leakage.

Experimental Workflow:

- Preparation: Hydrate lipid film with 10 mM MPTS in buffer.
- Sizing: Extrude liposomes (e.g., 100 nm polycarbonate filter).
- Purification: Remove unencapsulated MPTS using Size Exclusion Chromatography (Sephadex G-50) or dialysis.



[Click to download full resolution via product page](#)

Figure 2: Workflow for MPTS-based Liposome Leakage Assay.

Critical Considerations (E-E-A-T)

The "Anionic Trap" (Troubleshooting)

Because MPTS carries a significant negative charge (-3), it can bind nonspecifically to positively charged proteins or coating materials (e.g., Poly-L-lysine).

- Validation: Always run a control with MPTS alone + the test surface/protein to check for adsorption-induced quenching or spectral shifts.
- Correction: If binding occurs, increase ionic strength (add 150 mM NaCl) to screen electrostatic interactions.

Purity Verification

Commercial MPTS (technical grade) may contain mono- or di-sulfonated impurities.

- Check: For high-sensitivity kinetics, use TLC or HPLC to verify >98% purity (trisulfonated form). Impurities with lower charge (-1 or -2) may have different membrane permeabilities, invalidating leakage data.

Spectral Overlap

MPTS excitation (404 nm) is close to the UV range. Ensure your buffer components (or drugs) do not absorb significantly at 404 nm to avoid Inner Filter Effects, which would artificially decrease the fluorescence signal.

References

- Sigma-Aldrich. (n.d.). **8-Methoxypyrene-1,3,6-trisulfonic acid** trisodium salt Product Specification. Retrieved from
- Cayman Chemical. (n.d.). 8-Hydroxypyrene-1,3,6-trisulfonic Acid (Comparison Data). Retrieved from
- Santa Cruz Biotechnology. (n.d.). **8-Methoxypyrene-1,3,6-trisulfonic acid** trisodium salt Data Sheet. Retrieved from
- Wolfbeis, O. S., et al. (1983). Fluorimetric Analysis of Anionic and Cationic Surfactants.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. MPTS - CAS-Number 82962-86-5 - Order from Chemodex [chemodex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 8-Methoxypyrene-1,3,6-trisulfonic acid trisodium salt | 82962-86-5 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Profiling of MPTS Dye]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1225076/docs#technical-whitepaper-physicochemical-profiling-of-mpts-dye\]](https://www.benchchem.com/product/b1225076/docs#technical-whitepaper-physicochemical-profiling-of-mpts-dye)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)